

Spectroscopic Characterization of (s)-2-Amino-6-heptynoic Acid: A Technical Guide

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Compound of Interest

Compound Name: (s)-2-Amino-6-heptynoic acid

CAS No.: 835627-45-7

Cat. No.: B164735

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Introduction: **(s)-2-Amino-6-heptynoic acid** is a non-proteinogenic amino acid characterized by a seven-carbon backbone, an amine group at the alpha-position (C2), and a terminal alkyne functionality. This unique structure makes it a valuable building block in medicinal chemistry and chemical biology, particularly for the introduction of a bioorthogonal handle for "click" chemistry modifications of peptides and proteins. Accurate spectroscopic characterization is paramount for confirming the identity and purity of this compound. This guide provides a detailed overview of the expected Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) data for **(s)-2-Amino-6-heptynoic acid**, based on established principles of spectroscopic analysis and data from analogous compounds, given the absence of publicly available experimental spectra for this specific molecule.

Molecular Structure and Properties

The foundational step in any spectroscopic analysis is a clear understanding of the molecule's structure and fundamental properties.

- Molecular Formula: $C_7H_{11}NO_2$

- Molecular Weight (Molar Mass): 141.17 g/mol [1]
- Exact Mass: 141.078978594 Da[2][3]

The structure, with atom numbering for NMR assignment, is presented below.

Caption: Molecular structure of **(s)-2-Amino-6-heptynoic acid** with atom numbering.

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for determining the molecular weight and elemental composition of a molecule. Electrospray ionization (ESI) is a soft ionization technique well-suited for amino acids, as it typically preserves the molecular ion.[4]

Experimental Protocol: Electrospray Ionization Mass Spectrometry (ESI-MS)

A standard protocol for the ESI-MS analysis of a novel amino acid would be as follows:

- Sample Preparation: Dissolve approximately 1 mg of **(s)-2-Amino-6-heptynoic acid** in 1 mL of a suitable solvent system, such as 50:50 acetonitrile:water with 0.1% formic acid. The formic acid aids in the protonation of the molecule in positive ion mode.
- Instrumentation: Utilize a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) equipped with an ESI source.
- Infusion: Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a flow rate of 5-10 $\mu\text{L}/\text{min}$.
- MS Parameters (Positive Ion Mode):
 - Ionization Mode: ESI+
 - Capillary Voltage: 3.5 - 4.5 kV
 - Nebulizing Gas (N_2): Set to an appropriate pressure for a stable spray.

- Drying Gas (N₂): Set to a temperature (e.g., 200-300 °C) and flow rate to facilitate desolvation.
- Mass Range: Scan from m/z 50 to 500.
- Tandem MS (MS/MS): To elucidate fragmentation patterns, select the protonated molecular ion ([M+H]⁺) for collision-induced dissociation (CID). Apply a range of collision energies (e.g., 10-40 eV) to induce fragmentation.

Predicted Mass Spectrum Data

The high-resolution mass spectrum is expected to show a prominent peak for the protonated molecule.

Predicted Ion	Formula	Calculated m/z
[M+H] ⁺	[C ₇ H ₁₂ NO ₂] ⁺	142.0863
[M+Na] ⁺	[C ₇ H ₁₁ NNaO ₂] ⁺	164.0682

Predicted Fragmentation Pattern

The fragmentation of protonated amino acids is well-characterized and typically involves neutral losses from the functional groups and cleavage of the side chain.^{[5][6]}

- Loss of Water ([M+H - H₂O]⁺): A common fragmentation pathway, resulting in an ion at m/z 124.0757.
- Loss of Formic Acid ([M+H - HCOOH]⁺): Decarboxylation is a characteristic fragmentation, leading to an iminium ion at m/z 96.0913.
- Alpha-Cleavage: Cleavage of the bond between the alpha-carbon and the side chain is also possible, though may be less favorable than the losses mentioned above.

Summary of Predicted Key Fragments:

Fragment Ion	Predicted m/z	Description
[M+H] ⁺	142.0863	Protonated molecular ion
[M+H - H ₂ O] ⁺	124.0757	Loss of water from the carboxylic acid
[M+H - HCOOH] ⁺	96.0913	Loss of formic acid

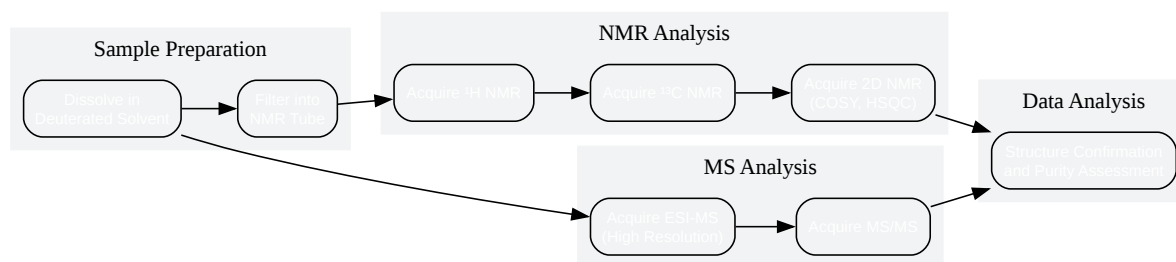
Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. For **(s)-2-Amino-6-heptynoic acid**, ¹H and ¹³C NMR are essential for structural confirmation.

Experimental Protocol: ¹H and ¹³C NMR

- **Sample Preparation:** Dissolve 5-10 mg of the amino acid in 0.6-0.7 mL of a suitable deuterated solvent. Deuterated water (D₂O) is a common choice for amino acids. A small amount of DCl or NaOD can be added to shift the pH and improve solubility or sharpen peaks if needed. Alternatively, for protected forms of the amino acid, deuterated chloroform (CDCl₃) or methanol-d₄ (CD₃OD) can be used.^[7]
- **Instrumentation:** A 400 MHz or higher field NMR spectrometer is recommended for good signal dispersion.^[8]
- **¹H NMR Acquisition:**
 - Acquire a standard one-dimensional ¹H spectrum.
 - Typical spectral width: 0-12 ppm.
 - If using D₂O, the amine and carboxylic acid protons will exchange with deuterium and will not be observed.
- **¹³C NMR Acquisition:**
 - Acquire a proton-decoupled ¹³C spectrum.

- Typical spectral width: 0-180 ppm.
- DEPT (Distortionless Enhancement by Polarization Transfer) experiments can be run to differentiate between CH, CH₂, and CH₃ groups.



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Caption: General workflow for spectroscopic analysis of a novel amino acid.

Predicted ¹H NMR Spectrum (400 MHz, D₂O)

The chemical shifts are predicted based on the known ranges for amino acids and the electronic effects of the alkyne group.

Proton(s)	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Rationale
H α (C2-H)	3.8 - 4.0	Triplet (t)	~6-7	Adjacent to the electron-withdrawing amine and carboxyl groups. Coupled to the two H β protons.
H β (C3-H ₂)	1.9 - 2.1	Multiplet (m)	-	Diastereotopic protons adjacent to the chiral center and coupled to H α and H γ .
H γ (C4-H ₂)	1.6 - 1.8	Multiplet (m)	-	Aliphatic methylene protons.
H δ (C5-H ₂)	2.2 - 2.4	Multiplet (m)	-	Methylene protons adjacent to the alkyne group, expected to be deshielded.
Alkyne-H (C7-H)	2.5 - 2.7	Triplet (t)	~2.5	Terminal alkyne proton with characteristic long-range coupling to the C5 methylene protons.

Predicted ¹³C NMR Spectrum (100 MHz, D₂O)

The predicted chemical shifts are based on typical values for amino acids and alkynes.

Carbon	Predicted Chemical Shift (δ , ppm)	Rationale
C1 (COOH)	173 - 176	Typical chemical shift for a carboxylic acid carbon in an amino acid.
C2 (α -C)	53 - 56	Alpha-carbon of an amino acid.
C3	30 - 33	Aliphatic methylene carbon.
C4	23 - 26	Aliphatic methylene carbon.
C5	17 - 20	Aliphatic methylene carbon adjacent to the alkyne.
C6 (Alkyne)	82 - 85	Deshielded sp-hybridized carbon of the alkyne.
C7 (Alkyne)	70 - 73	Shielded terminal sp-hybridized carbon of the alkyne.

Conclusion

This technical guide provides a comprehensive set of predicted spectroscopic data for **(s)-2-Amino-6-heptynoic acid**. While experimental verification is essential, these predictions, grounded in established spectroscopic principles and data from analogous compounds, offer a robust framework for researchers and scientists to identify and characterize this valuable unnatural amino acid. The provided protocols outline standard methodologies for acquiring high-quality NMR and MS data, ensuring the integrity and reliability of future experimental findings.

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